

3-Bromo-4-chlorobenzotrifluoride melting point

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Compound of Interest

Compound Name: 3-Bromo-4-chlorobenzotrifluoride

Cat. No.: B1265624

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An In-depth Technical Guide to the Physicochemical Properties of **3-Bromo-4-chlorobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Bromo-4-chlorobenzotrifluoride**, with a specific focus on its melting point. This compound serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^{[1][2][3]} A thorough understanding of its physical properties is essential for its effective handling, reaction optimization, and quality control.

Physicochemical Data

The quantitative properties of **3-Bromo-4-chlorobenzotrifluoride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	454-78-4	[1][2][4][5]
Molecular Formula	C ₇ H ₃ BrClF ₃	[1][2][5][6]
Molecular Weight	259.45 g/mol	[1][2][5][6]
Melting Point	-23 to -22 °C	[2][3][4][7]
Boiling Point	188-190 °C (at 760 mmHg)	[4][5]
Density	1.726 - 1.75 g/mL (at 25 °C)	[2][3][4]
Refractive Index	n _{20/D} 1.498 - 1.499	[4][5]
Appearance	Colorless to light yellow clear liquid	[1][2][3][7]
Purity	≥ 97%	[2][7]

Experimental Protocol: Melting Point Determination

The melting point of **3-Bromo-4-chlorobenzotrifluoride**, being below room temperature, requires a cryostatic method for accurate determination. The following protocol outlines a standard procedure using a cryo-compatible melting point apparatus.

Objective: To determine the melting point range of solid **3-Bromo-4-chlorobenzotrifluoride**.

Apparatus and Materials:

- Melting point apparatus with a cooling system (e.g., a circulating bath with a suitable cryo-coolant like ethanol/dry ice or a Peltier-cooled stage).
- Capillary tubes (thin-walled, one end sealed).
- **3-Bromo-4-chlorobenzotrifluoride** sample (solidified).
- Low-temperature thermometer or calibrated digital probe.
- Cold bath (e.g., dry ice/acetone slurry).

- Mortar and pestle (pre-chilled).

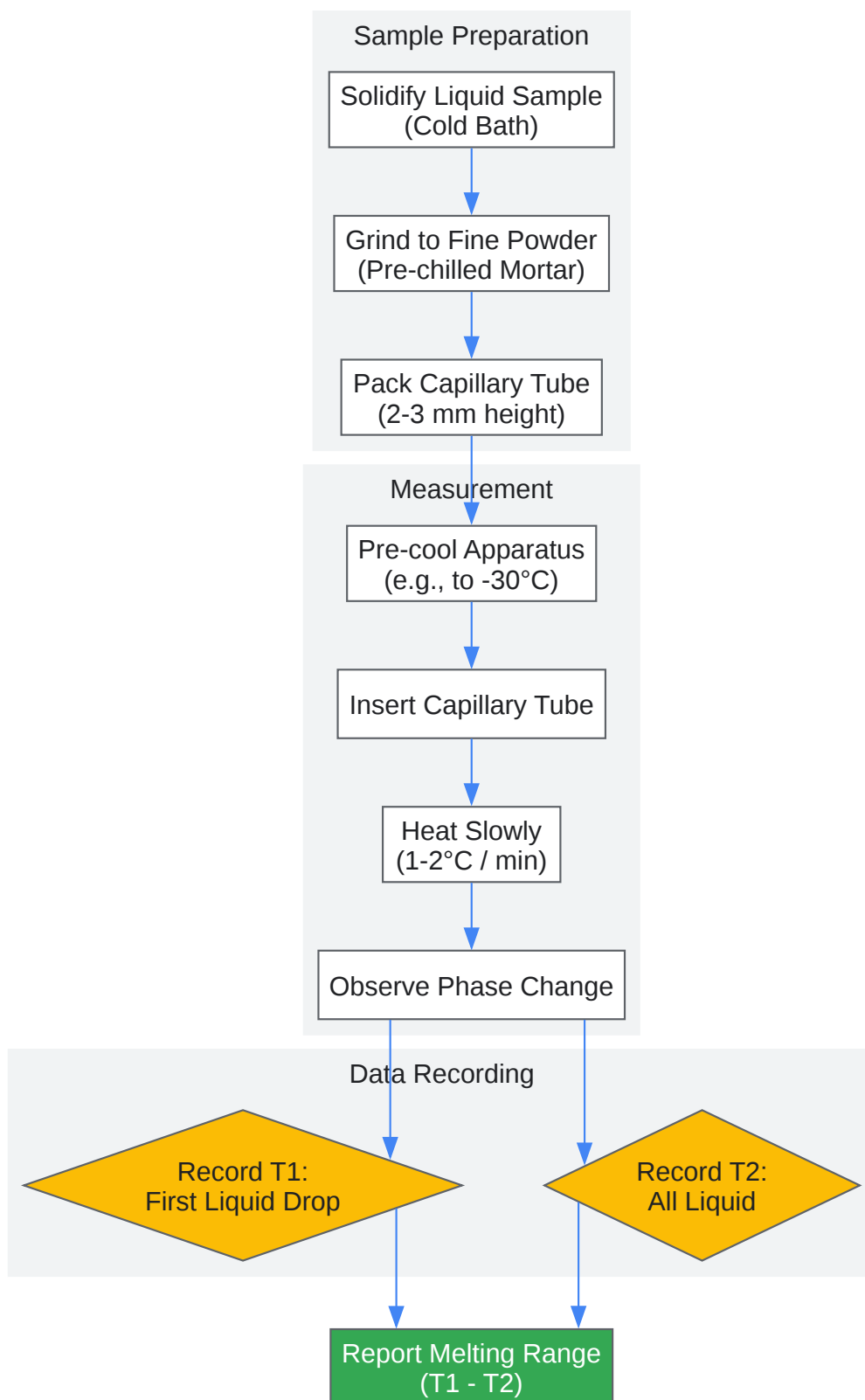
Procedure:

- Sample Preparation:
 - Place a vial containing liquid **3-Bromo-4-chlorobenzotrifluoride** into a cold bath to induce solidification.
 - Once fully solidified, quickly transfer a small amount of the solid to a pre-chilled mortar.
 - Grind the solid into a fine powder. This must be done swiftly to prevent melting.
 - Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Apparatus Setup:
 - Pre-cool the melting point apparatus to approximately -30 °C, which is below the expected melting point.
 - Insert the packed capillary tube into the sample holder of the apparatus.
 - Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the sample block.
- Determination of Melting Range:
 - Set the apparatus to heat at a slow, controlled rate (e.g., 1-2 °C per minute) once the temperature is near the expected melting point.
 - Observe the sample closely through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating at the same rate and record the temperature at which the last crystal of the solid melts completely (the end of the melting range).

- Confirmation:
 - Perform the measurement in triplicate to ensure accuracy and reproducibility.
 - The reported melting point should be the range from the initial to the final temperature readings.

Visualizations

The following diagrams illustrate the logical workflow for determining the melting point of a sub-ambient temperature solid and the chemical structure of the target compound.



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Caption: Workflow for Sub-Ambient Melting Point Determination.

Caption: Chemical Structure of **3-Bromo-4-chlorobenzotrifluoride**.

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